

In-Depth Technical Guide: Health and Safety Data for Pigment Yellow 183

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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This technical guide provides a comprehensive overview of the available health and safety data for C.I. **Pigment Yellow 183** (CAS No. 65212-77-3). The information is compiled from various safety data sheets and technical product descriptions intended for researchers, scientists, and professionals in drug development. This document summarizes the pigment's chemical and physical properties, toxicological profile, and recommended safety measures.

Chemical and Physical Properties

Pigment Yellow 183 is a monoazo calcium salt lake pigment known for its reddish-yellow shade, excellent heat stability, and lightfastness.^{[1][2][3]} These properties make it suitable for coloring plastics and coatings that require high-temperature processing.^{[3][4]}

Table 1: Chemical Identification of **Pigment Yellow 183**

| Identifier | Value |
|-------------------|--|
| Chemical Name | Benzenesulfonic acid, 4,5-dichloro-2-[[4,5-dihydro-3-methyl-5-oxo-1-(3-sulfophenyl)-1H-pyrazol-4-yl]diazenyl]-, calcium salt (1:1) |
| C.I. Name | Pigment Yellow 183[1] |
| C.I. Number | 18792[1][5] |
| CAS Number | 65212-77-3[1][5] |
| EC Number | 265-634-4[1][5] |
| Molecular Formula | C ₁₆ H ₁₀ CaCl ₂ N ₄ O ₇ S ₂ [1][2][5] |
| Molecular Weight | 545.40 g/mol [5] |
| Chemical Group | Monoazo Yellow, Ca salt[1] |

Table 2: Physical and Chemical Properties of **Pigment Yellow 183**

| Property | Value | Source(s) |
|---------------------------|-------------------------------|--------------|
| Appearance | Yellow powder | [2][6] |
| Shade | Reddish Yellow | [2][6] |
| Density | 1.42 - 1.80 g/cm ³ | [2][5][6] |
| Heat Resistance/Stability | 280 - 300 °C | [1][2][4][6] |
| Oil Absorption | 35 - 55 g/100g | [2][5][6] |
| pH Value | 5.0 - 8.0 | [5][6] |
| Surface Area | 27 m ² /g | [1] |

Table 3: Fastness and Resistance Properties of **Pigment Yellow 183** (Note: Fastness is typically rated on a scale of 1 to 5 or 1 to 8, where the higher number indicates better performance.)

| Property | Rating | Source(s) |
|----------------------|------------------|---|
| Light Fastness | 7 - 8 (out of 8) | [1] [2] [4] [6] |
| Weather Fastness | 5 (out of 5) | [4] |
| Migration Resistance | 5 (out of 5) | [1] [2] [6] |
| Acid Resistance | 5 (out of 5) | [1] [4] [6] |
| Alkali Resistance | 5 (out of 5) | [1] [4] [6] |
| Water Resistance | 4 (out of 5) | [4] |
| Oil Resistance | 4 (out of 5) | [4] |
| Alcohol Resistance | 4 - 5 (out of 5) | [4] [6] |
| Ester Resistance | 5 (out of 5) | [6] |
| Benzene Resistance | 4 (out of 5) | [7] |
| Ketone Resistance | 4 (out of 5) | [7] |
| Soap Resistance | 5 (out of 5) | [6] |

Experimental Protocols

Detailed experimental protocols for the toxicological and physical properties cited in this guide are not available in the publicly accessible documentation. The data is primarily derived from summary-level Safety Data Sheets (SDS) and Technical Data Sheets (TDS) provided by chemical manufacturers and suppliers.

- **Toxicological Studies:** The "no data available" status for most toxicological endpoints indicates that comprehensive studies have either not been conducted, are not publicly available, or are proprietary. The single available LD50 value suggests a standard acute oral toxicity test was performed, likely following an OECD guideline (e.g., OECD 420, 423, or 425), but the specific protocol is not disclosed.
- **Fastness and Resistance Properties:** These properties are determined by industry-standard testing methods. For example, lightfastness is typically assessed using xenon arc lamps to simulate sunlight exposure (e.g., ISO 105-B02). Heat resistance is determined by observing

color change in a plastic or coating medium after exposure to a specific temperature for a set duration. Migration resistance is tested by placing a colored sample in contact with an uncolored material (often flexible PVC) under heat and pressure and observing any color transfer. The specific parameters for the cited **Pigment Yellow 183** data are not provided.

Toxicological Data

The available toxicological data for **Pigment Yellow 183** is limited. The substance is generally not classified as hazardous according to EC directives.[8][9] The primary concern during handling is the potential for mechanical irritation due to its particulate nature as a powder.

Table 4: Summary of Toxicological Data for **Pigment Yellow 183**

| Endpoint | Result | Source(s) |
|-----------------------------------|---|-----------|
| Acute Oral Toxicity | LD50 (Rat): > 2400 mg/kg | [8] |
| Acute Dermal Toxicity | No data available | |
| Acute Inhalation Toxicity | No data available | [8] |
| Skin Corrosion/Irritation | Not irritating | [8] |
| Serious Eye Damage/Irritation | No data available (presumed not irritating) | [8] |
| Respiratory or Skin Sensitization | No data available | [8] |
| Germ Cell Mutagenicity | No data available | |
| Carcinogenicity | No data available | |
| Reproductive Toxicity | No data available | |
| STOT-Single Exposure | No data available | |
| STOT-Repeated Exposure | No data available | |
| Aspiration Hazard | No data available | |

Occupational Exposure and Safety

Due to the lack of specific toxicity data, no official occupational exposure limits (OELs) have been established for **Pigment Yellow 183**.^{[10][11]} In the absence of specific limits, it is best practice to control exposure to airborne dust to a minimum.

Table 5: Occupational Exposure Limits for **Pigment Yellow 183**

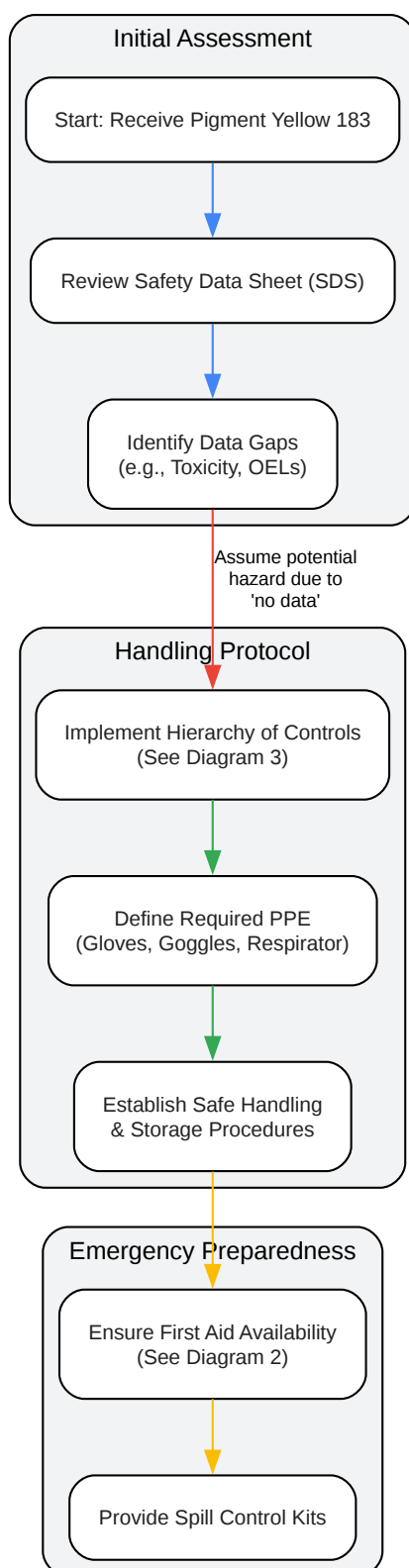
| Jurisdiction | Type | Value |
|--------------|-------|-----------------|
| OSHA (USA) | PEL | Not established |
| ACGIH (USA) | TLV | Not established |
| EU | IOELV | Not established |

Recommended Safety and Handling Procedures

Standard good industrial hygiene practices should be followed.^{[10][11]} This includes using the substance in well-ventilated areas, avoiding dust formation, and preventing contact with skin and eyes.^{[10][12]} Personal Protective Equipment (PPE) such as safety glasses, gloves, and respiratory protection (dust mask) should be used when handling the powder.^{[9][12]}

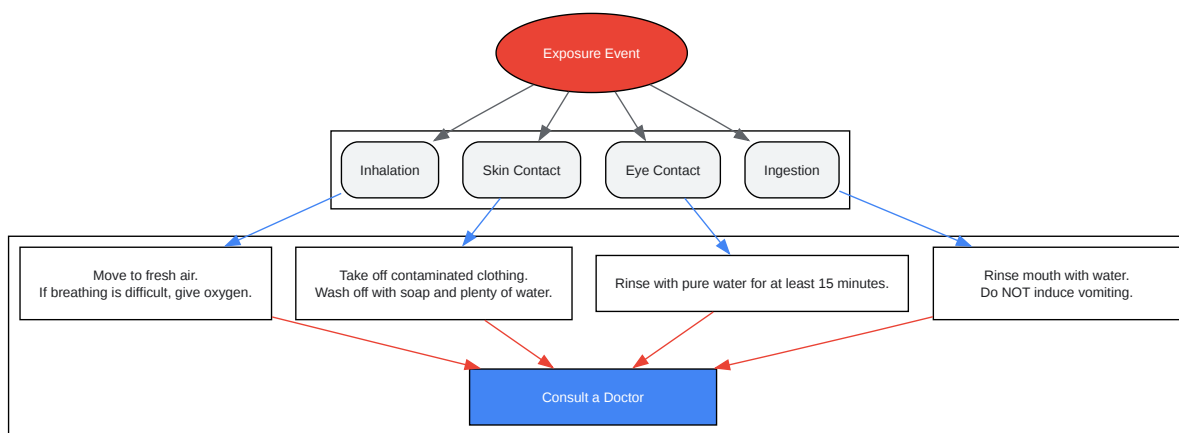
Visualized Workflows and Logical Relationships

As no data on biological signaling pathways is available, the following diagrams illustrate the logical workflows for risk assessment and safety procedures based on the available information.



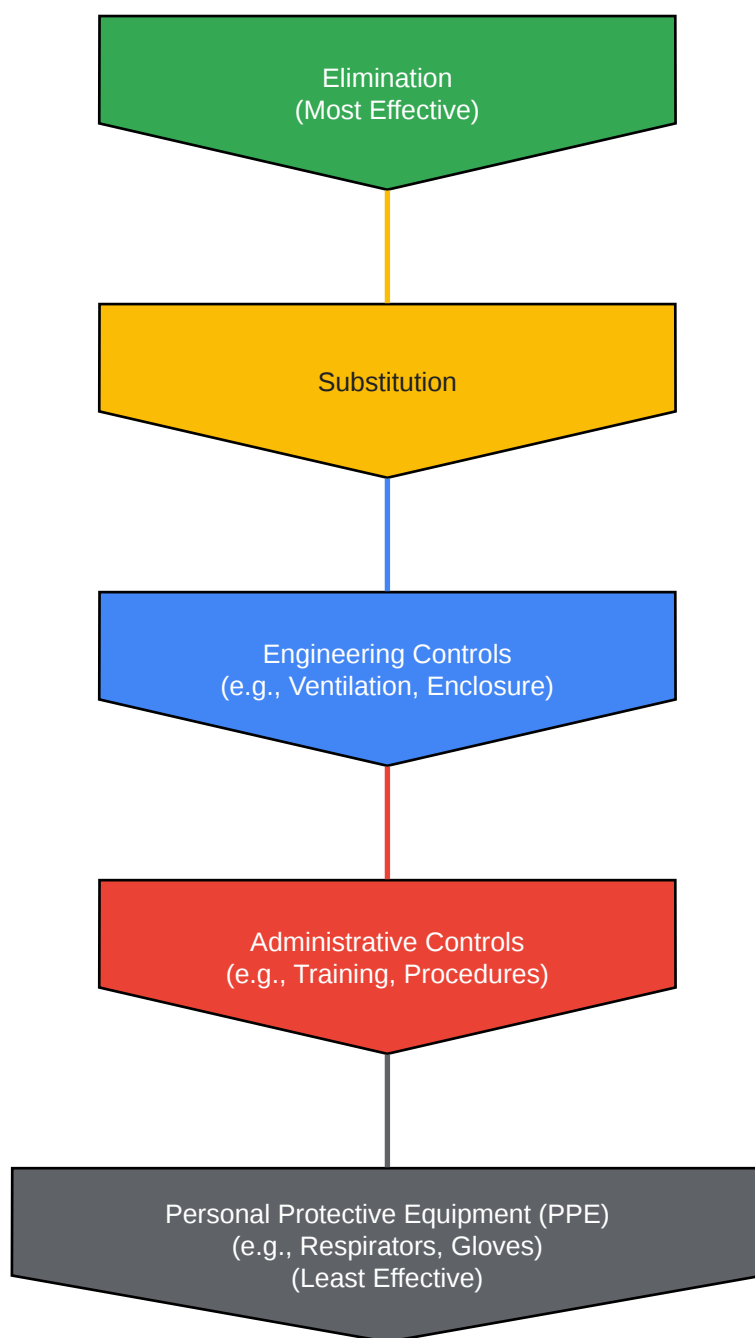
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Diagram 1: Risk Assessment and Handling Workflow for **Pigment Yellow 183**.



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Diagram 2: First Aid Measures for Exposure to **Pigment Yellow 183**.^[10]



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Diagram 3: Hierarchy of Controls for Managing Dust Exposure.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety Data for Pigment Yellow 183]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218173#health-and-safety-data-for-pigment-yellow-183-exposure]

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